

Pharmacokinetics of Antibacterial Agent 213: A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 213

Cat. No.: B15564148

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This document provides an in-depth overview of the pharmacokinetic profile of **Antibacterial Agent 213**, a broad-spectrum fluoroquinolone antibiotic. The information presented herein is intended for researchers, scientists, and drug development professionals.

Executive Summary

Antibacterial Agent 213 exhibits a pharmacokinetic profile characterized by rapid oral absorption, extensive tissue distribution, and elimination through both renal and non-renal pathways. Following oral administration, it has an absolute bioavailability of approximately 70%.^{[1][2]} The drug demonstrates linear pharmacokinetics over the therapeutic dose range.^[1] Elimination is relatively rapid, with a terminal half-life of approximately 3 to 4 hours in individuals with normal renal function.^{[2][3]}

Pharmacokinetic Parameters

The pharmacokinetic parameters of **Antibacterial Agent 213** have been characterized following both oral and intravenous administration.

Oral Administration

Following oral administration, **Antibacterial Agent 213** is rapidly absorbed from the gastrointestinal tract, with peak serum concentrations generally achieved within 1 to 2 hours.[1][2] The presence of food does not significantly impair absorption.[1][2]

Table 1: Pharmacokinetic Parameters of **Antibacterial Agent 213** Following Oral Administration in Healthy Adults

Parameter	250 mg Single Dose	500 mg Single Dose	750 mg Single Dose
C _{max} (µg/mL)	~1.2	~2.4	~3.6
T _{max} (hours)	1-2	1-2	1-2
AUC (µg·h/mL)	~4.8	~11.6	~17.4
Bioavailability (%)	~70	~70	~70
Half-life (hours)	~4	~4	~4
Protein Binding (%)	20-40	20-40	20-40

Data compiled from multiple sources. Values are approximate means.

Intravenous Administration

Intravenous administration of **Antibacterial Agent 213** results in predictable plasma concentrations. The pharmacokinetic profile after intravenous infusion shows no evidence of drug accumulation with multiple dosing.[4][5]

Table 2: Steady-State Pharmacokinetic Parameters of **Antibacterial Agent 213** Following Intravenous Administration in Healthy Adults

Parameter	200 mg q12h	400 mg q12h
C _{max} (µg/mL)	2.1	4.6
C _{min} (12h) (µg/mL)	0.1	0.2
AUC (µg·h/mL)	~13.9	~32.8
Volume of Distribution (L/kg)	1.74 - 5.0	1.74 - 5.0
Total Clearance (L/h)	~35	~35
Renal Clearance (L/h)	~22	~22
Half-life (hours)	~4	~4

Data compiled from multiple sources including FDA labels and clinical studies.^{[4][5]} Values are approximate means.

Absorption, Distribution, Metabolism, and Excretion (ADME)

Absorption

Antibacterial Agent 213 is well-absorbed after oral administration, with an absolute bioavailability of approximately 70%.^{[1][2]} Peak plasma concentrations are typically reached within 1 to 2 hours.^{[1][2]} Concomitant administration with food may delay the time to peak concentration but does not significantly affect the overall extent of absorption.^{[1][2]}

Distribution

The drug is widely distributed throughout the body, with a large volume of distribution ranging from 1.74 to 5.0 L/kg.^{[1][2]} This extensive distribution results in tissue concentrations that are often higher than corresponding serum concentrations. It penetrates well into various tissues and fluids, including the kidneys, lungs, and bile.^[6] Plasma protein binding is low, in the range of 20-40%.^{[5][7]}

Metabolism

Metabolism of **Antibacterial Agent 213** is limited. It is an inhibitor of the cytochrome P450 1A2 (CYP1A2) enzyme.[8] Four metabolites have been identified, with some retaining microbiological activity, though to a lesser extent than the parent compound.[1][2] These metabolites account for about 15% of an oral dose.[7]

Excretion

Elimination of **Antibacterial Agent 213** occurs through both renal and non-renal routes. Approximately 40-50% of an oral dose is excreted unchanged in the urine.[9] Renal clearance is rapid and involves both glomerular filtration and active tubular secretion.[2] The non-renal clearance, accounting for about one-third of total clearance, includes metabolism, biliary excretion, and transluminal secretion across the intestinal mucosa.[1][2] The elimination half-life is approximately 4 hours in subjects with normal renal function.[8][9]

Experimental Protocols

Quantification of Antibacterial Agent 213 in Biological Matrices

The determination of **Antibacterial Agent 213** concentrations in biological fluids such as plasma and urine is crucial for pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most commonly employed analytical methods.[1][10][11]

Protocol Outline: HPLC-UV Method for Plasma Quantification

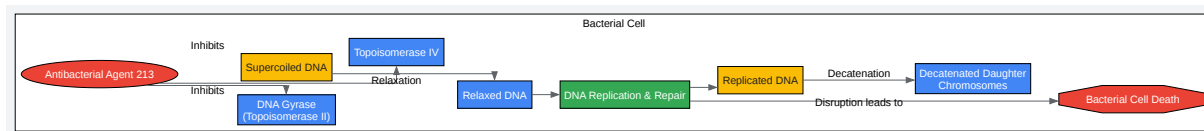
- Sample Preparation:
 - To a 0.5 mL plasma sample, an internal standard is added.
 - Protein precipitation is performed by adding a solvent such as acetonitrile.[12]
 - The mixture is vortexed and then centrifuged to pellet the precipitated proteins.
 - The resulting supernatant is collected for analysis.[10]
- Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[11]
- Mobile Phase: An isocratic mobile phase, typically consisting of a mixture of an acidic buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).[11]
- Flow Rate: A constant flow rate, for example, 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 277 nm.[10]
- Calibration and Quantification:
 - A calibration curve is generated by spiking blank plasma with known concentrations of **Antibacterial Agent 213**. [12]
 - The peak area ratio of the analyte to the internal standard is plotted against the concentration.
 - The concentration in unknown samples is determined by interpolation from this standard curve.

Visualizations

Mechanism of Action

Antibacterial Agent 213 exerts its bactericidal effect by inhibiting two essential bacterial enzymes: DNA gyrase and topoisomerase IV.[13][14] This inhibition leads to the disruption of DNA replication, transcription, and repair, ultimately causing bacterial cell death.[13]

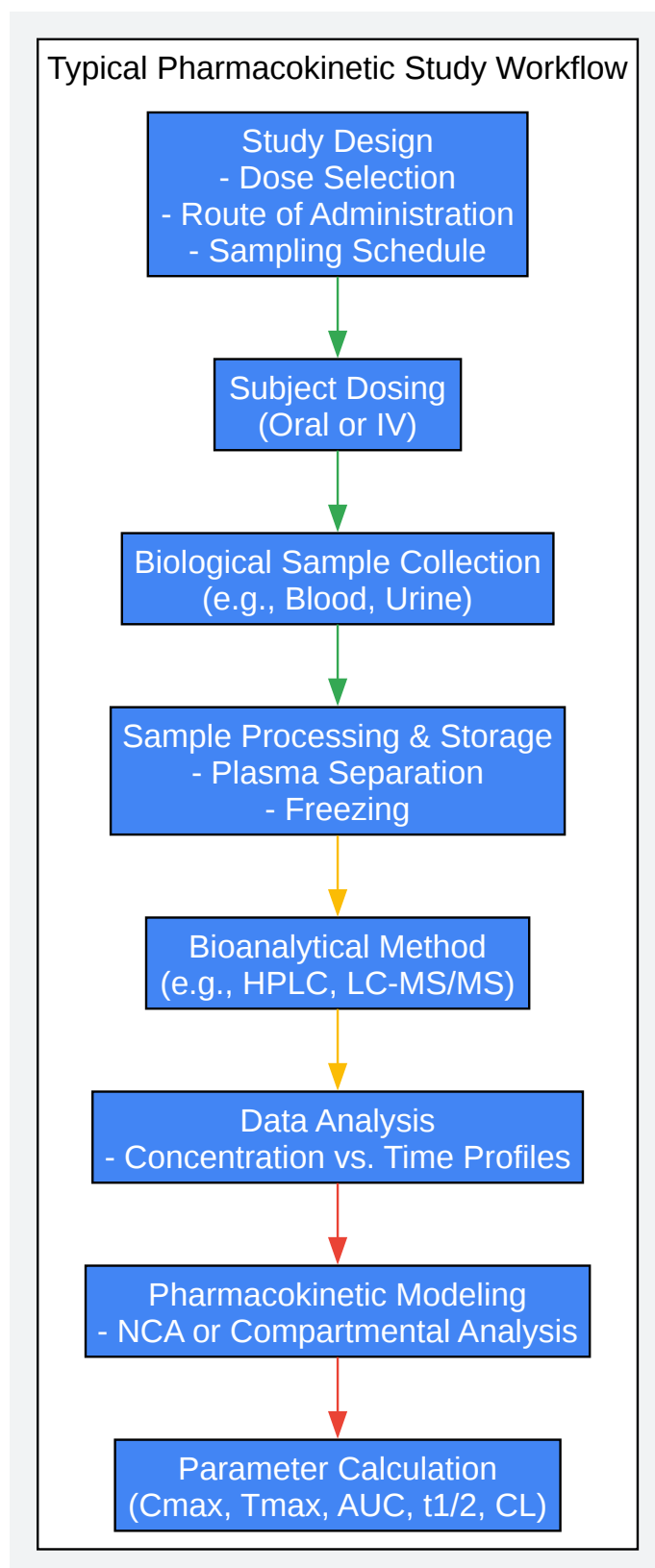


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Caption: Mechanism of action of **Antibacterial Agent 213**.

Pharmacokinetic Study Workflow

A typical pharmacokinetic study involves a series of well-defined steps, from study design and execution to data analysis and interpretation.^{[15][16][17]} This workflow ensures the generation of reliable data to characterize the ADME properties of a drug candidate.



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Caption: A generalized workflow for a pharmacokinetic study.

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- To cite this document: BenchChem. [Pharmacokinetics of Antibacterial Agent 213: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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